

# N-tert-Butylbenzamide: A Technical Overview of its Physicochemical Properties

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## Compound of Interest

Compound Name: **N-tert-Butylbenzamide**

Cat. No.: **B1585828**

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This technical guide provides an in-depth overview of the physical properties, specifically the melting and boiling points, of **N-tert-Butylbenzamide**. This document also outlines detailed experimental protocols for the determination of these properties and illustrates a common synthetic route for its preparation.

## Core Physicochemical Data

**N-tert-Butylbenzamide** is a white solid at room temperature. Its key physical properties are summarized in the table below for quick reference.

Property	Value	Source
Melting Point	133-135 °C	[1][2]
Boiling Point	Not available (experimentally)	[1]
Predicted Boiling Point	325.7 ± 11.0 °C	[3]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO	[1][4]
Molecular Weight	177.24 g/mol	[4]
CAS Number	5894-65-5	[1][5]

# Experimental Protocols

The accurate determination of melting and boiling points is crucial for the characterization and purity assessment of a chemical compound. Below are detailed methodologies for these measurements.

## Determination of Melting Point

The melting point of **N-tert-Butylbenzamide** is typically determined using the capillary method.

[2][6][7]

Apparatus:

- Melting point apparatus (e.g., Büchi SMP-20 or similar)[2]
- Capillary tubes (sealed at one end)
- Spatula
- Watch glass

Procedure:

- Sample Preparation: A small amount of dry **N-tert-Butylbenzamide** is placed on a clean, dry watch glass. The open end of a capillary tube is pressed into the sample, forcing a small amount of the solid into the tube. The tube is then inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a sample height of 2-3 mm is achieved.[8]
- Measurement: The packed capillary tube is placed into the heating block of the melting point apparatus. The apparatus is then heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has completely melted is recorded as the end of the melting range. For a pure compound like **N-tert-Butylbenzamide**, this range should be narrow, typically within 1-2 °C.[7]

## Determination of Boiling Point

An experimentally determined boiling point for **N-tert-Butylbenzamide** at standard atmospheric pressure is not readily available in the literature. However, a micro boiling point determination method can be employed when only a small amount of substance is available.[9]

### Apparatus:

- Thiele tube or similar heating bath
- Thermometer
- Small test tube or vial
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)

### Procedure:

- Sample Preparation: A small amount of the liquid sample (if **N-tert-Butylbenzamide** were in a liquid state or dissolved in a high-boiling solvent) is placed in a small test tube. A capillary tube, sealed at one end, is placed inside the test tube with the open end downwards.[10]
- Assembly: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then clamped inside a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil), making sure the sample is immersed in the oil.[10]
- Heating and Observation: The side arm of the Thiele tube is gently heated, causing the temperature of the oil to rise. As the liquid sample heats up, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a steady stream of bubbles is observed.
- Measurement: The heat source is then removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube.[9][10]

## Synthesis of N-tert-Butylbenzamide

A common method for the synthesis of **N-tert-Butylbenzamide** involves the reaction of benzoyl chloride with tert-butylamine.[11] The following diagram illustrates the workflow for this synthesis.



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Caption: Synthesis and Purification of **N-tert-Butylbenzamide**.

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